

Application Note: Quantification of AGN-201904Z in Human Plasma by LC-MS/MS

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Compound of Interest

Compound Name: AGN-201904Z

Cat. No.: B15572082

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Abstract

This application note describes a robust and sensitive method for the quantitative analysis of **AGN-201904Z**, a novel pro-drug of omeprazole, in human plasma.[1][2][3] The method utilizes liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS), a powerful technique for the analysis of small molecules in complex biological matrices.[4][5] The protocol detailed below provides a comprehensive guide for sample preparation, chromatographic separation, and mass spectrometric detection, suitable for pharmacokinetic studies and clinical research. The method demonstrates high sensitivity, specificity, and a wide dynamic range.

Introduction

AGN-201904Z is an investigational pro-proton pump inhibitor (pro-PPI) that is rapidly converted to its active metabolite, omeprazole, in the systemic circulation.[1][2] This conversion results in prolonged suppression of gastric acid.[3] Accurate quantification of the parent compound, **AGN-201904Z**, in plasma is crucial for understanding its pharmacokinetic profile, including absorption, distribution, metabolism, and excretion (ADME).

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) offers high selectivity and sensitivity, making it the gold standard for bioanalytical quantification of drugs and their

metabolites in biological fluids.[5][6][7] This document provides a detailed protocol for the extraction and quantification of **AGN-201904Z** from human plasma.

Experimental

2.1. Materials and Reagents

- **AGN-201904Z** reference standard
- Internal Standard (IS) (e.g., a stable isotope-labeled **AGN-201904Z** or a structurally similar compound)
- Human plasma (K2EDTA)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Solid Phase Extraction (SPE) cartridges

2.2. Instrumentation

- Liquid Chromatograph (e.g., Sciex ExionLC)
- Tandem Mass Spectrometer (e.g., Sciex QTRAP 6500+)
- Analytical column (e.g., C18 column, 2.1 x 50 mm, 1.7 µm)

2.3. Standard and Quality Control Sample Preparation

Stock solutions of **AGN-201904Z** and the IS are prepared in methanol. Working solutions are prepared by diluting the stock solutions in a mixture of methanol and water. Calibration standards and quality control (QC) samples are prepared by spiking blank human plasma with the appropriate working solutions.

Table 1: Calibration Standard Concentrations

Standard Level	Concentration (ng/mL)
LLOQ	0.1
Cal 2	0.5
Cal 3	2.5
Cal 4	10
Cal 5	50
Cal 6	200
Cal 7	800
ULOQ	1000

Table 2: Quality Control Sample Concentrations

QC Level	Concentration (ng/mL)
LQC	0.3
MQC	75
HQC	750

2.4. Sample Preparation Protocol

A solid-phase extraction (SPE) method is employed for the cleanup of plasma samples.

- Conditioning: Condition the SPE cartridge with 1 mL of methanol followed by 1 mL of water.
- Equilibration: Equilibrate the cartridge with 1 mL of 0.1% formic acid in water.
- Loading: To 100 µL of plasma sample, add 25 µL of IS working solution and 200 µL of 4% phosphoric acid. Vortex and load the entire mixture onto the SPE cartridge.

- **Washing:** Wash the cartridge with 1 mL of 0.1% formic acid in water, followed by 1 mL of 20% methanol in water.
- **Elution:** Elute the analyte and IS with 1 mL of methanol.
- **Evaporation and Reconstitution:** Evaporate the eluate to dryness under a stream of nitrogen at 40°C. Reconstitute the residue in 100 µL of the mobile phase.

Protocol: LC-MS/MS Method for AGN-201904Z

Quantification

1. LC Parameters

- **Column:** C18, 2.1 x 50 mm, 1.7 µm
- **Mobile Phase A:** 0.1% Formic Acid in Water
- **Mobile Phase B:** 0.1% Formic Acid in Acetonitrile
- **Flow Rate:** 0.4 mL/min
- **Gradient:**
 - 0-0.5 min: 5% B
 - 0.5-2.5 min: 5-95% B
 - 2.5-3.0 min: 95% B
 - 3.0-3.1 min: 95-5% B
 - 3.1-4.0 min: 5% B
- **Injection Volume:** 5 µL
- **Column Temperature:** 40°C

2. MS/MS Parameters

- Ionization Mode: Electrospray Ionization (ESI), Positive
- Ion Source Gas 1: 50 psi
- Ion Source Gas 2: 60 psi
- Curtain Gas: 35 psi
- Temperature: 550°C
- IonSpray Voltage: 5500 V
- Detection Mode: Multiple Reaction Monitoring (MRM)

Table 3: MRM Transitions and Parameters

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Declustering Potential (V)	Collision Energy (eV)
AGN-201904Z	[Value]	[Value]	[Optimized Value]	[Optimized Value]
IS	[Value]	[Value]	[Optimized Value]	[Optimized Value]

(Note: Specific m/z values for **AGN-201904Z** and its fragments would need to be determined experimentally.)

Results and Discussion

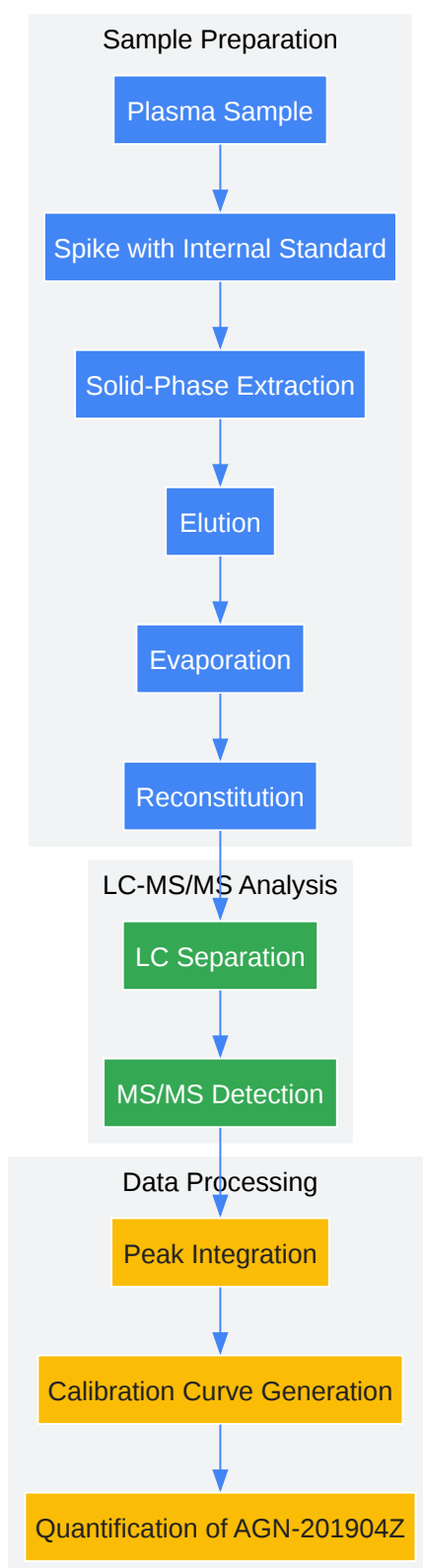
The described LC-MS/MS method provides excellent sensitivity and specificity for the quantification of **AGN-201904Z** in human plasma. The sample preparation procedure effectively removes matrix interferences, leading to reliable and reproducible results.

Table 4: Method Validation Summary (Representative Data)

Parameter	Result
Linearity (r^2)	> 0.995
LLOQ	0.1 ng/mL
Accuracy (% bias)	Within $\pm 15\%$ ($\pm 20\%$ at LLOQ)
Precision (% CV)	< 15% (< 20% at LLOQ)
Matrix Effect	Minimal
Recovery	Consistent and reproducible

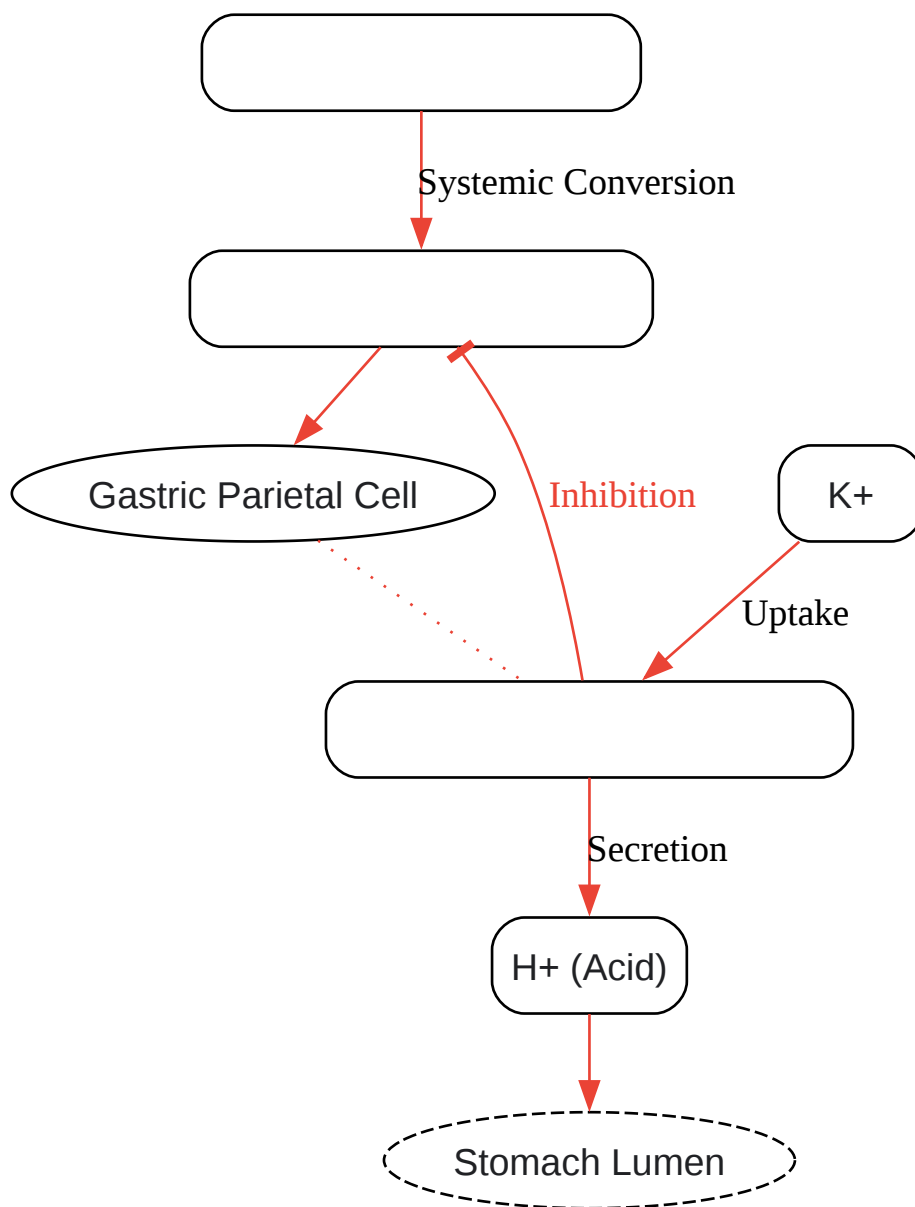
Visualizations

Diagram 1: Experimental Workflow for **AGN-201904Z** Quantification



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Caption: Workflow for the quantification of **AGN-201904Z** in plasma.

Diagram 2: Mechanism of Action of **AGN-201904Z**[Click to download full resolution via product page](#)

Caption: Simplified signaling pathway of **AGN-201904Z**.

Conclusion

The LC-MS/MS method detailed in this application note is suitable for the quantitative determination of **AGN-201904Z** in human plasma. The method is sensitive, specific, and robust, making it a valuable tool for pharmacokinetic and clinical studies of this novel pro-drug.

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